

Preventing degradation of PAR-4 (1-6) amide in solution

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Compound of Interest

Compound Name: PAR-4 (1-6) amide (human)

Cat. No.: B10783176

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Technical Support Center: PAR-4 (1-6) Amide

Welcome to the technical support center for PAR-4 (1-6) amide. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of PAR-4 (1-6) amide, with a primary focus on preventing its degradation in solution.

Frequently Asked Questions (FAQs)

Q1: What is PAR-4 (1-6) amide?

A1: PAR-4 (1-6) amide is a synthetic hexapeptide that functions as a selective agonist for the Protease-Activated Receptor 4 (PAR4). It mimics the N-terminal "tethered ligand" sequence that is exposed after the receptor is cleaved by proteases like thrombin. The human sequence is Gly-Tyr-Pro-Gly-Gln-Val-NH₂, and the mouse sequence is Gly-Tyr-Pro-Gly-Lys-Phe-NH₂.^[1] It is a valuable tool for studying PAR4-mediated signaling pathways in various physiological processes, including platelet activation and inflammation.^{[2][3]}

Q2: How should I store the lyophilized PAR-4 (1-6) amide powder?

A2: For maximum stability, the lyophilized powder should be stored in a tightly sealed container with a desiccant at -20°C or -80°C, protected from light.^{[4][5][6][7][8]} Under these conditions, the peptide is stable for several years. Before opening, allow the vial to warm to room

temperature in a desiccator to prevent moisture condensation, as many peptides are hygroscopic.[5][8]

Q3: What is the best way to dissolve PAR-4 (1-6) amide?

A3: The recommended solvent is sterile, nuclease-free water or a sterile, slightly acidic buffer (pH 5-7).[5][8] First, allow the lyophilized powder to reach room temperature. Then, add the desired volume of solvent, and gently vortex or sonicate to ensure complete dissolution. For peptides that are difficult to dissolve, brief warming can also help.

Q4: How should I store the peptide stock solution?

A4: Peptide solutions are significantly less stable than the lyophilized powder.[5] It is critical to aliquot the stock solution into single-use volumes and store them frozen.[5][6] This practice prevents degradation caused by repeated freeze-thaw cycles.[6][8]

Q5: For how long is a working solution of PAR-4 (1-6) amide stable?

A5: The stability of PAR-4 (1-6) amide in a working solution is limited. It is strongly recommended to prepare the working solution fresh on the day of the experiment and discard any unused portion.[6] Some suppliers advise against storing aqueous solutions for more than one day. If short-term storage is necessary, keep the solution at 2-8°C for no more than a few days.

Summary of Storage Conditions

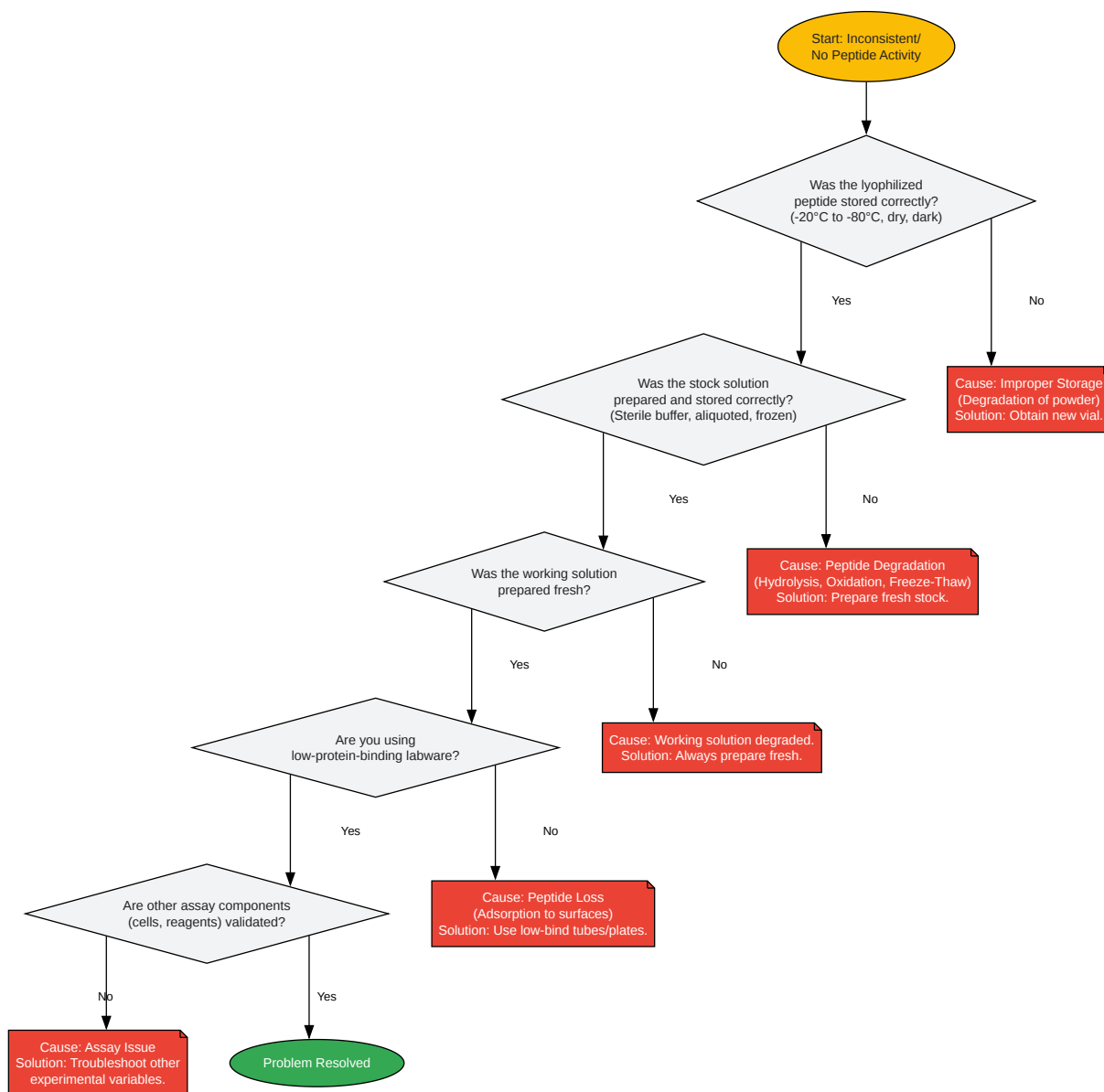
Form	Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C to -80°C	Years	Store in a dry, dark place. [4] [6] [7] Allow vial to reach room temperature before opening. [5] [8]
Stock Solution	-20°C	Up to 1 month [9]	Aliquot to avoid freeze-thaw cycles. [5] [6] Use sterile, slightly acidic buffer (pH 5-7). [5] [8]
-80°C	Up to 6 months [9]	Aliquot to avoid freeze-thaw cycles. [5] [6] Use sterile, slightly acidic buffer (pH 5-7). [5] [8]	
Working Solution	2-8°C	Prepare Fresh	Use on the same day for best results. Discard unused solution. [6]

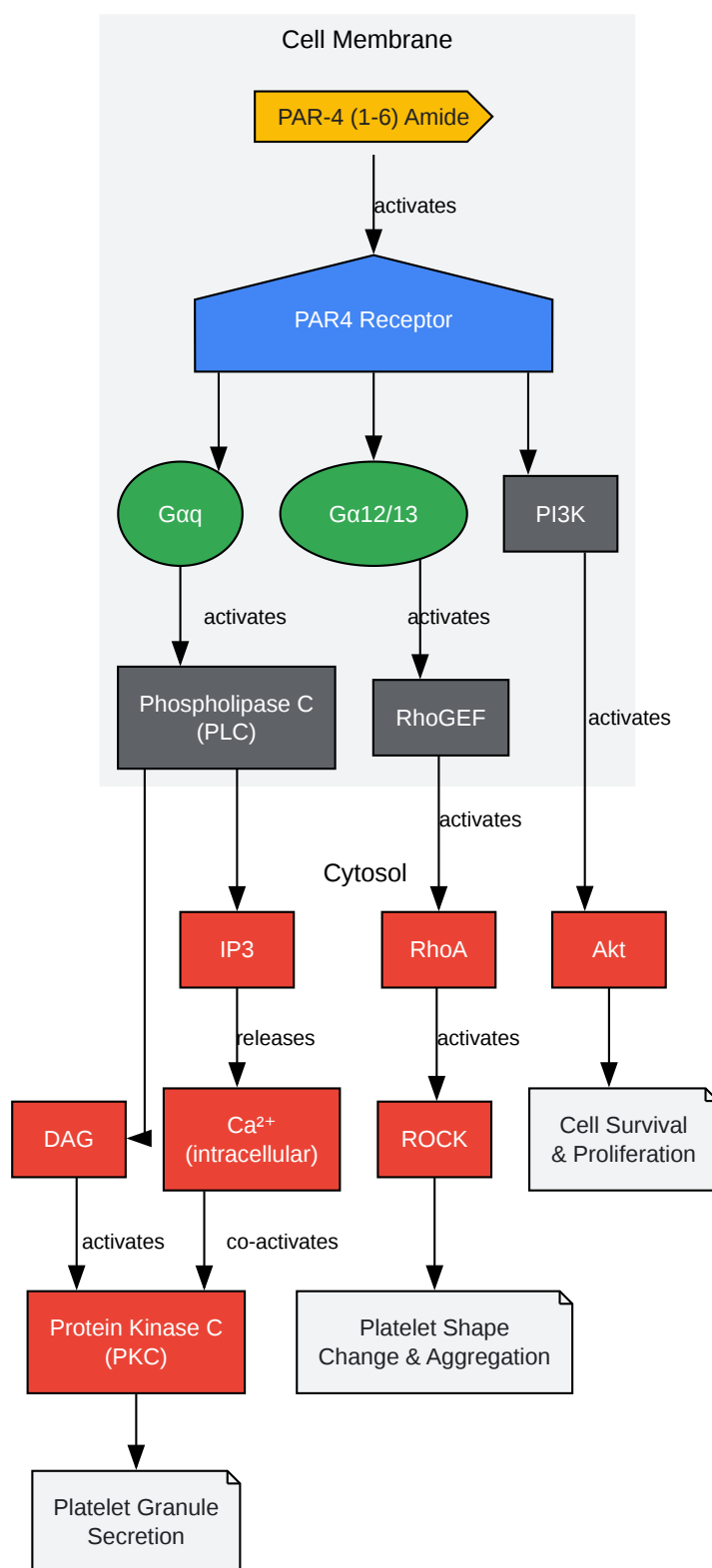
Troubleshooting Guide

This guide addresses the common issue of reduced or inconsistent peptide activity in experiments.

Problem: My PAR-4 (1-6) amide solution shows low or no biological activity.

This is often due to peptide degradation or loss. Follow this workflow to identify the potential cause.





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